

Benchmarking 2-Bromododecanoic Acid Against Established Enzyme Inhibitors: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromododecanoic acid

CAS No.: 111-56-8

Cat. No.: B089875

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

In the landscape of metabolic research and drug discovery, the inhibition of fatty acid oxidation has emerged as a critical area of investigation for various pathologies, including metabolic syndromes and cancer. This guide provides a comparative analysis of **2-Bromododecanoic acid**, a halogenated fatty acid, against well-established inhibitors of enzymes within this pathway. Due to the limited availability of direct quantitative inhibitory data for **2-Bromododecanoic acid**, this comparison leverages data from structurally related 2-bromo fatty acids to provide a scientifically grounded perspective on its potential efficacy and mechanisms of action.

Executive Summary

2-Bromododecanoic acid belongs to a class of compounds known to interfere with fatty acid metabolism. Its structural analogs, such as 2-bromopalmitate and 2-bromooctanoate, have demonstrated inhibitory effects on key enzymes in fatty acid oxidation, including Carnitine Palmitoyltransferase (CPT) and 3-Ketothiolase. This guide benchmarks the potential activity of

2-Bromododecanoic acid against the established inhibitors Etomoxir, a well-characterized CPT1 inhibitor, and Hypoglycin A, a pro-toxin that ultimately inhibits acyl-CoA dehydrogenases. While direct comparative studies are lacking, this analysis provides a framework for positioning **2-Bromododecanoic acid** in the context of known metabolic modulators.

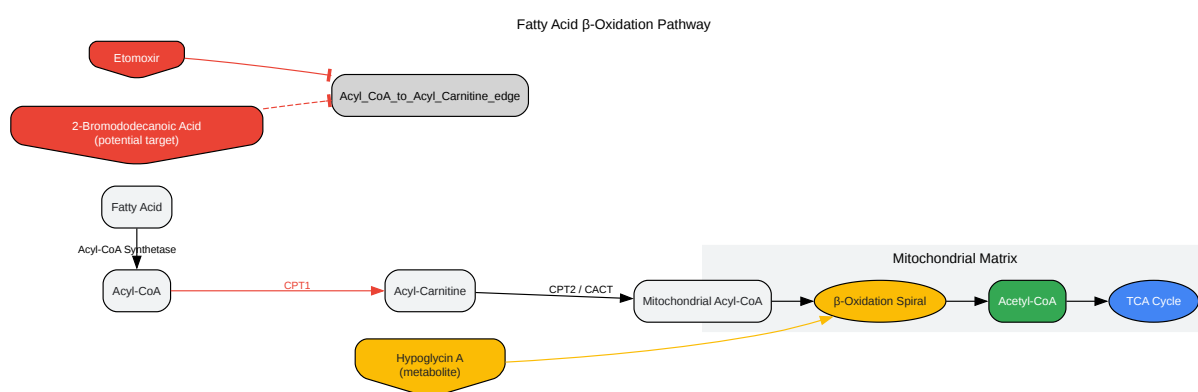
Data Presentation: Comparative Inhibitory Activity

The following table summarizes the available quantitative data for the established inhibitors and provides a qualitative assessment for 2-bromo fatty acids as a proxy for **2-Bromododecanoic acid**.

Inhibitor	Target Enzyme(s)	Reported IC50/Ki Values	Mechanism of Action
2-Bromo Fatty Acids	Carnitine Palmitoyltransferase (CPT), 3-Ketothiolase	Data for 2-Bromododecanoic acid is not readily available. 2-Bromooctanoate completely and irreversibly inactivates 3-ketothiolase at 10 μ M[1]. 2-Bromopalmitoyl-CoA is a non-competitive inhibitor of mono- and diacylglycerol acyltransferases with Ki values lower than the Km for the palmitoyl-CoA substrate[2].	Likely irreversible alkylation of active site cysteine residues.[1]
Etomoxir	Carnitine Palmitoyltransferase 1 (CPT1)	IC50: 5-20 nM for CPT-1a[3]; 0.1 μ M (human), 1 μ M (guinea pig), 10 μ M (rat) for β -oxidation in hepatocytes.	Irreversible inhibitor of CPT1.[3][4]
Hypoglycin A	Acyl-CoA Dehydrogenases (e.g., Isovaleryl-CoA dehydrogenase, Short- and Medium-Chain Acyl-CoA Dehydrogenases)	Specific IC50 values are not typically reported. Its metabolite, MCPA-CoA, is a "suicide substrate" that causes irreversible inhibition.[5]	Metabolized to MCPA-CoA, which irreversibly inhibits various acyl-CoA dehydrogenases.[5][6]

Signaling Pathways and Experimental Workflows

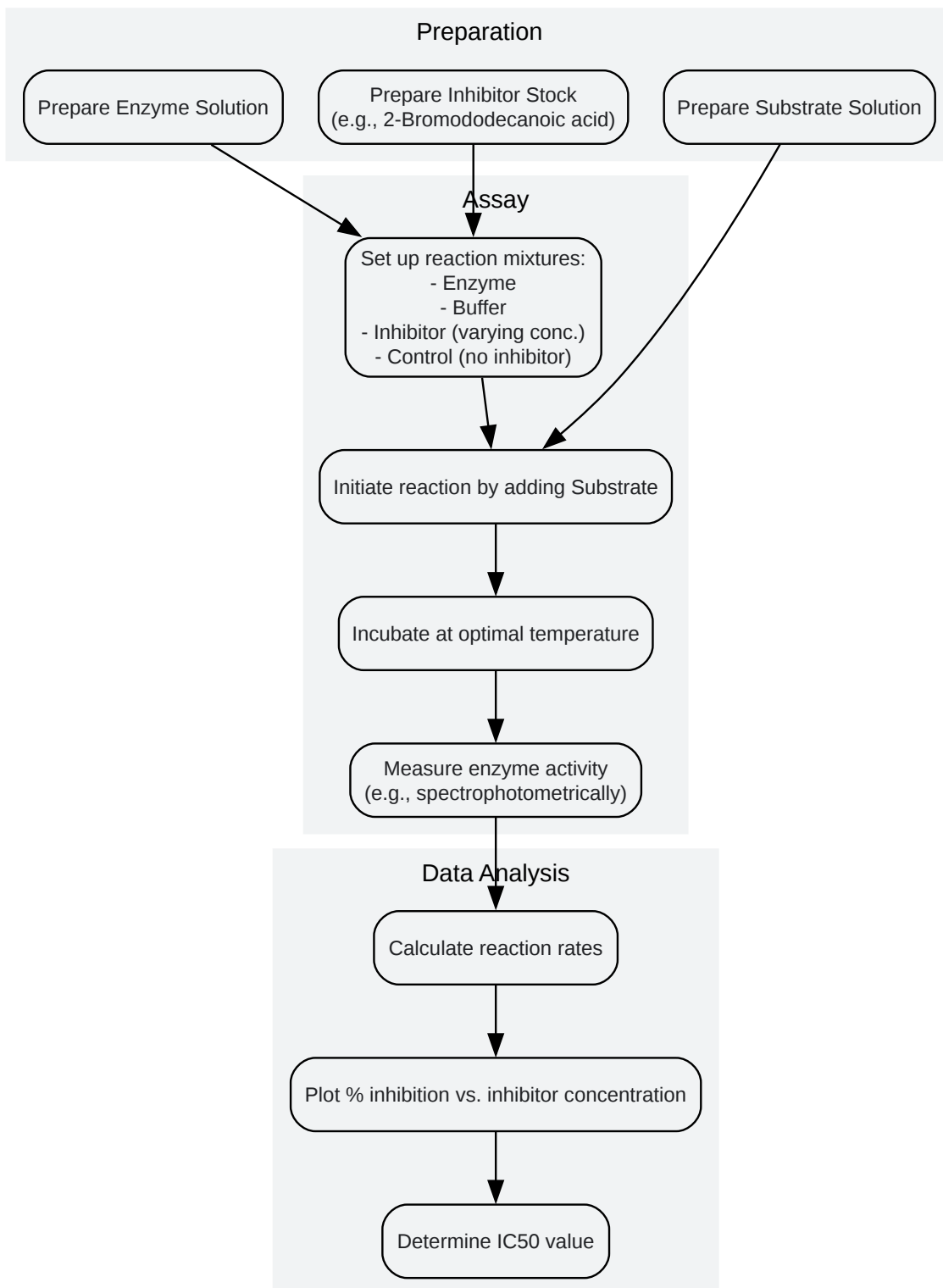
To visually represent the context of this comparison, the following diagrams illustrate the fatty acid β -oxidation pathway and a general experimental workflow for assessing enzyme inhibition.



[Click to download full resolution via product page](#)

Caption: Fatty Acid β -Oxidation Pathway with points of inhibition.

Enzyme Inhibition Assay Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inhibition of fatty acid oxidation by 2-bromooctanoate. Evidence for the enzymatic formation of 2-bromo-3-ketooctanoyl coenzyme A and the inhibition of 3-ketothiolase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2-Bromopalmitoyl-CoA and 2-bromopalmitate: promiscuous inhibitors of membrane-bound enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Etomoxir | CPT-1a Inhibitor | PPAR α Agonist | TargetMol [targetmol.com]
- 4. etomoxir | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 5. Hypoglycin|For Research Applications [benchchem.com]
- 6. Hypoglycin A - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Benchmarking 2-Bromododecanoic Acid Against Established Enzyme Inhibitors: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089875/docs#benchmarking-2-bromododecanoic-acid-against-established-enzyme-inhibitors-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)